

A Comprehensive Technical Guide to 1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic Acid

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Compound of Interest

Compound Name: 1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid

Cat. No.: B050637

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This technical guide provides an in-depth overview of **1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid**, a heterocyclic building block of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis, and applications, with a focus on experimental protocols and its role in synthetic workflows.

Chemical Identity and Properties

1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid is a derivative of piperidine, a common scaffold in medicinal chemistry. The tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom enhances its utility in organic synthesis by modulating its reactivity. The presence of both a methyl and a carboxylic acid group at the 3-position creates a chiral center, leading to (R) and (S) enantiomers.

CAS Numbers:

While a specific CAS number for the racemic mixture of **1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid** is not readily available in public databases, the CAS number for the (S)-enantiomer has been assigned.[1] For reference, the CAS numbers for the parent compound and related isomers are provided below.

Compound Name	Stereochemistry	CAS Number
1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid	(S)	1415018-76-6
1-(Tert-butoxycarbonyl)piperidine-3-carboxylic acid	Racemic	84358-12-3
1-(Tert-butoxycarbonyl)piperidine-3-carboxylic acid	(S)	88495-54-9
1-(Tert-butoxycarbonyl)piperidine-3-carboxylic acid	(R)	163438-09-3
1-(Tert-butoxycarbonyl)-2-methylpiperidine-2-carboxylic acid	Racemic	746658-74-2
1-(Tert-butoxycarbonyl)-4-methylpiperidine-4-carboxylic acid	Racemic	189321-63-9

Physicochemical Data:

Quantitative data for the title compound is sparse in the literature. However, data for the closely related parent compound, 1-(Tert-butoxycarbonyl)piperidine-3-carboxylic acid, provides a reasonable approximation of its properties. The addition of a methyl group will slightly increase the molecular weight and may influence properties such as melting point and solubility.

Property	Value (for 1-(Boc)-piperidine-3-carboxylic acid)	Reference
Molecular Formula	C ₁₁ H ₁₉ NO ₄	[2]
Molecular Weight	229.27 g/mol	[2]
Appearance	Solid	
Melting Point	159-162 °C	[2]
Assay	≥97%	
Optical Activity ([α] _D)	+57° (c=1 in chloroform) for (S)-enantiomer	

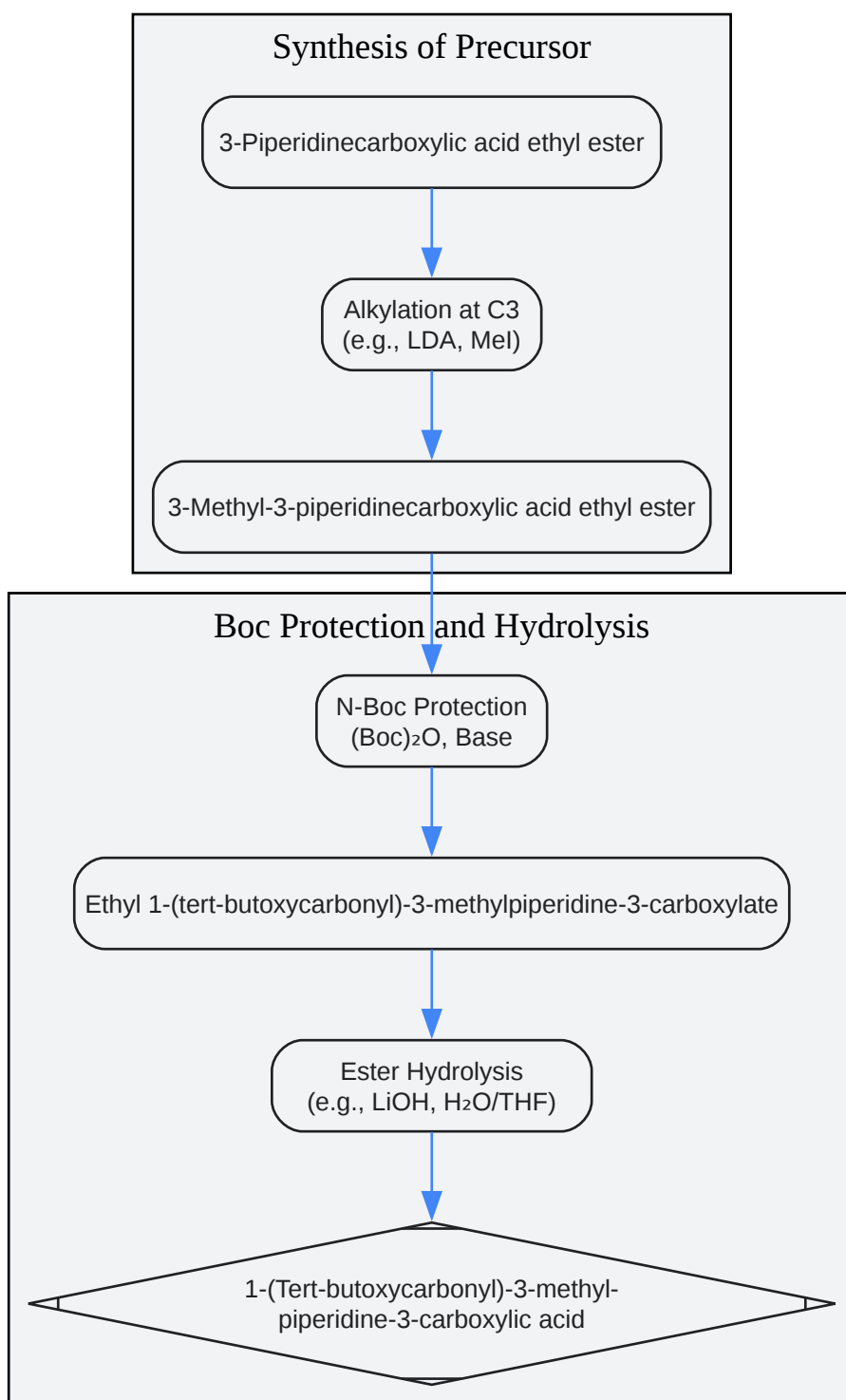
Note: The molecular weight of **1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid** is approximately 243.30 g/mol .

Synthesis and Experimental Protocols

The synthesis of **1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid** can be envisioned through a multi-step sequence starting from commercially available precursors. A plausible synthetic route involves the construction of the 3,3-disubstituted piperidine ring followed by N-protection. Below is a generalized experimental protocol based on established chemical transformations for analogous structures.

Proposed Synthetic Pathway:

A potential synthetic route could start from a suitable precursor, such as a substituted pyridine or a pre-formed piperidine derivative, which is then methylated and carboxylated at the 3-position, followed by the introduction of the Boc protecting group.



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A plausible synthetic pathway for the target molecule.

Experimental Protocol: N-Boc Protection of a Piperidine Carboxylic Acid

This protocol is adapted from the synthesis of related N-Boc protected piperidine derivatives and represents a key step in the overall synthesis.

- Materials: Piperidine carboxylic acid derivative, Di-tert-butyl dicarbonate ((Boc)₂O), Sodium hydroxide (NaOH), Dioxane, Water.
- Procedure:
 - Dissolve the piperidine carboxylic acid derivative in a mixture of dioxane and water.
 - Add a solution of sodium hydroxide to basify the reaction mixture.
 - Cool the solution to 0 °C in an ice bath.
 - Add di-tert-butyl dicarbonate portion-wise while maintaining the temperature at 0 °C.
 - Allow the reaction to warm to room temperature and stir overnight.
 - Acidify the reaction mixture with a suitable acid (e.g., citric acid or dilute HCl) to a pH of approximately 3-4.
 - Extract the product with an organic solvent such as ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude N-Boc protected product.
 - Purify the product by column chromatography or recrystallization as needed.

Applications in Drug Discovery and Development

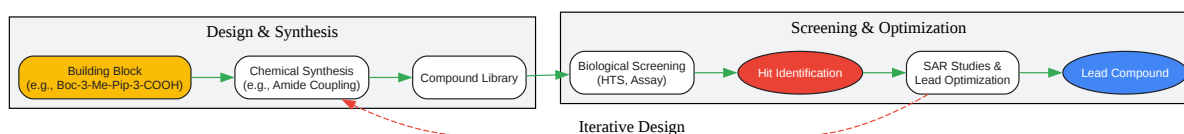
1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid and its analogs are valuable building blocks in medicinal chemistry. The piperidine scaffold is a key structural motif in numerous biologically active compounds and approved drugs. The Boc protecting group allows for selective chemical modifications at other positions of the molecule, making it a versatile intermediate in the synthesis of complex target molecules.

These compounds are frequently utilized in the following areas:

- **Synthesis of Novel Therapeutic Agents:** They serve as scaffolds for the development of drugs targeting a wide range of diseases, including neurological disorders.
- **Peptide Synthesis:** As constrained amino acid analogs, they can be incorporated into peptides to induce specific conformations and improve metabolic stability.
- **Fragment-Based Drug Discovery (FBDD):** The piperidine core can act as a starting point for fragment elaboration and optimization in FBDD campaigns.

Workflow in Drug Discovery:

The following diagram illustrates a generalized workflow for the utilization of a building block like **1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid** in a drug discovery project.



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Generalized drug discovery workflow utilizing the title compound.

Safety and Handling

Based on the safety data for the parent compound, 1-(Tert-butoxycarbonyl)piperidine-3-carboxylic acid, the 3-methyl derivative should be handled with care. It is classified as an irritant.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Measures:

- Use in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

This technical guide provides a summary of the available information on **1-(Tert-butoxycarbonyl)-3-methylpiperidine-3-carboxylic acid**. Further research and experimental validation are necessary to fully characterize this compound and explore its potential in various scientific applications.

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References

- 1. 1-((Tert-butoxy)carbonyl)piperidine-3-carboxylic acid | C₁₁H₁₉NO₄ | CID 2735647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis and Characterization of Novel Methyl (3)5-(N-Boc-piperidiny)-1H-pyrazole-4-carboxylates - PMC [pmc.ncbi.nlm.nih.gov]
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